Spectroscopic Data Interpretation for 9H-Carbazol-1-ol: A Technical Guide

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Compound of Interest

Compound Name:	*9H-carbazol-1-ol*
CAS No.:	*61601-54-5*
Cat. No.:	*B1599328*

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Part 1: Executive Summary & Structural Framework[1]

9H-carbazol-1-ol (1-hydroxycarbazole, CAS 61601-54-5) represents a critical isomeric scaffold in the development of functional organic materials (OLEDs) and pharmaceutical intermediates (e.g., Carvedilol analogs, antioxidative agents). Unlike its more common isomers (2-, 3-, and 4-hydroxycarbazole), the 1-hydroxy derivative possesses a unique peri-interaction between the hydroxyl group at position 1 and the pyrrolic amine (NH) at position 9.

This guide provides a rigorous, self-validating framework for the structural elucidation of **9H-carbazol-1-ol**. It moves beyond simple peak listing to explain the causality of spectral features, ensuring researchers can confidently distinguish this isomer from its structural analogs.

The Structural Core: The 1,9-Peri Interaction

The defining feature of **9H-carbazol-1-ol** is the proximity of the hydroxyl oxygen to the carbazole nitrogen.

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- Electronic Environment: The electron-rich oxygen atom at C1 influences the electron density of the N-H bond through both inductive effects (

  -bond withdrawal) and potential hydrogen bonding interactions.

- Symmetry Breaking: Substitution at C1 disrupts the

  symmetry of the parent carbazole, creating two distinct aromatic spin systems: a tri-substituted ring (Ring A) and a tetra-substituted ring (Ring B).

Part 2: Spectroscopic Characterization & Interpretation

Nuclear Magnetic Resonance (NMR) Spectroscopy

The most definitive tool for identification is

H NMR. The protocol below uses DMSO-d

to minimize proton exchange and visualize labile protons (OH and NH).

H NMR Interpretation Logic

- The Labile Protons (NH & OH):
  - NH (Position 9): Typically appears as a broad singlet downfield (

    ppm). In the 1-isomer, this proton may experience deshielding due to the proximity of the electronegative oxygen at C1.
  - OH (Position 1): Appears as a sharp singlet (

    ppm) in dry DMSO-d

    . Crucial Test: Upon addition of D

    O, both NH and OH signals must disappear.
- Ring A (Substituted): Contains 3 protons (H2, H3, H4).
  - H2 (Ortho to OH): Doublet (d),

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Hz.[1] Shielded by the OH group (upfield shift relative to carbazole).

- H3 (Meta to OH): Triplet (t) or Doublet of Doublets (dd),

  Hz.
- H4 (Para to OH): Doublet (d).[2][3]

- Ring B (Unsubstituted): Contains 4 protons (H5, H6, H7, H8).
  - H5: Doublet (d), typically the most deshielded aromatic proton (

    ppm) due to the anisotropic effect of the aromatic system (similar to parent carbazole).
  - H8: Doublet (d), adjacent to NH.
  - H6/H7: Multiplets (m).

Quantitative Data Table (DMSO-d

, 400 MHz)

Note: Values are representative ranges based on carbazole derivative literature.

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Position	Type	Multiplicity	Shift (, ppm)	Interpretation
NH	9-H	br s	11.10 - 11.30	Pyrrolic NH; Exchangeable with D O.
OH	1-OH	s	9.60 - 9.90	Phenolic OH; Exchangeable.[4]
H5	Ar-H	d	8.05 - 8.15	Deshielded "bay" proton (Ring B).
H4	Ar-H	d	7.50 - 7.60	Ring A (Para to OH).
H2	Ar-H	d	6.80 - 7.00	Ring A (Ortho to OH); Shielded by OH.
H3	Ar-H	t / dd	7.10 - 7.25	Ring A (Meta to OH).
H8	Ar-H	d	7.45 - 7.55	Ring B (Adjacent to NH).
H6, H7	Ar-H	m	7.15 - 7.40	Ring B (remaining protons).

Infrared (IR) Spectroscopy

IR provides rapid confirmation of functional groups and H-bonding status.

- O-H Stretch: A broad band at cm

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. In the 1-isomer, intramolecular H-bonding (if present in solid state) or intermolecular bonding will broaden and redshift this peak.

- N-H Stretch: Sharp band around

  cm

  (free) or broadened if H-bonded.

- C-O Stretch: Strong band at

  cm

  , characteristic of phenols.

Mass Spectrometry (MS)[4][6][7][8]

- Molecular Ion (

  ): m/z 183.1 (Base peak).

- Fragmentation:
  - [M - H]

    : m/z 182 (Stable radical cation).
  - [M - CO/CHO]

    : Loss of 28/29 mass units (m/z ~154/155), diagnostic of phenols (expulsion of CO from the ring).

Part 3: Experimental Protocol for Validation

To ensure scientific integrity, the following protocol is designed to be self-validating. If the results do not match the logic steps, the sample is likely an impurity or a different isomer.

Step 1: Sample Preparation

- Dissolve ~5 mg of the sample in 0.6 mL of dry DMSO-d

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- Why? CDCl

  often leads to broad, unrecognizable OH/NH signals due to exchange with trace water. DMSO "locks" the protons via H-bonding, yielding sharp singlets.

- Ensure the solution is clear and free of suspended solids.

Step 2: The "Exchange" Test

- Acquire the standard

  H NMR spectrum.

- Add 1-2 drops of D

  O to the NMR tube and shake.

- Re-acquire the spectrum.

  - Validation: The signals at ~11.2 ppm (NH) and ~9.7 ppm (OH) must disappear. If they remain, they are likely CH protons from impurities.

Step 3: The "Symmetry" Check

- Analyze the integration of the aromatic region (

  ppm).

- Validation: The total integration must equal 7 protons.

- Count the spin systems. You must identify one 3-spin system (Ring A) and one 4-spin system (Ring B). Use COSY (Correlation Spectroscopy) if multiplets overlap.

Part 4: Isomeric Differentiation Matrix

Distinguishing the 1-isomer from the commercially common 2- and 4-isomers is the most frequent challenge.

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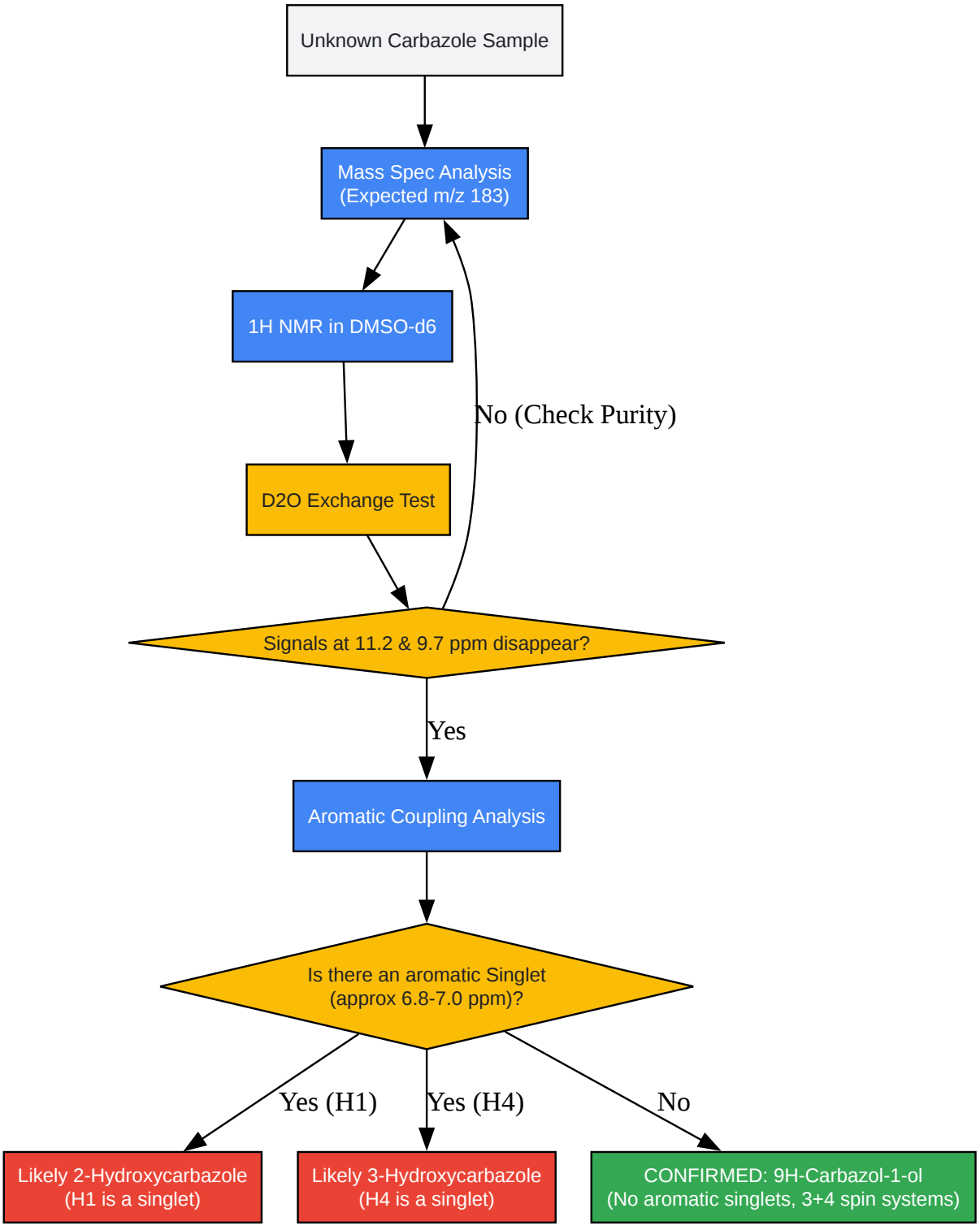
Feature	1-Hydroxycarbazole	2-Hydroxycarbazole	4-Hydroxycarbazole
Symmetry	(Asymmetric)	(Asymmetric)	(Asymmetric)
H2 Signal	Doublet (Ortho to OH)	Singlet (H1 is isolated)	Doublet
H1 Signal	Absent	Singlet (at ~6.9 ppm)	Doublet
H5 Signal	Doublet (~8.1 ppm)	Doublet (~8.0 ppm)	Doublet (~8.2 ppm, deshielded by OH proximity in bay region)
Fluorescence	Blue emission; Anion sensitive	Blue emission	Blue emission
Key Differentiator	No singlet in aromatic region (except broad NH/OH).[5]	Sharp Singlet (H1) at ~6.9 ppm.	H5 is significantly downfield due to "bay" effect of OH.

Part 5: Visualizations

Workflow: Structural Elucidation Logic

This diagram outlines the decision process for confirming the identity of **9H-carbazol-1-ol**.

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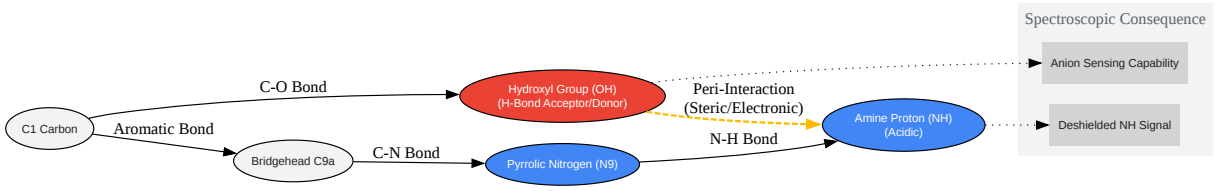
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Caption: Logic flow for distinguishing **9H-carbazol-1-ol** from its isomers using NMR spectral features.

Mechanism: 1,9-Peri Interaction

This diagram illustrates the unique spatial relationship between the 1-OH and 9-NH groups.



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Caption: Visualization of the steric and electronic peri-interaction at the 1,9-position of the carbazole ring.

Part 6: References

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